

# A Comprehensive Technical Overview of 4-Bromo-5-methoxy-2-nitroaniline

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## Compound of Interest

Compound Name: 4-Bromo-5-methoxy-2-nitroaniline

Cat. No.: B042433

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This guide provides an in-depth analysis of the molecular characteristics of **4-Bromo-5-methoxy-2-nitroaniline**, a chemical compound of interest to researchers and professionals in the field of drug development and organic synthesis.

## Molecular and Physicochemical Data

The fundamental properties of **4-Bromo-5-methoxy-2-nitroaniline** are summarized in the table below, offering a clear comparison of its key quantitative descriptors.

Property	Value
CAS Number	173312-36-2[1][2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>3</sub> [1][2][3]
Molecular Weight	247.05 g/mol [2][3]
IUPAC Name	4-bromo-5-methoxy-2-nitroaniline[3]
Canonical SMILES	<chem>COC1=C(Br)C=C([O-])C(N)=C1</chem> [3]

## Molecular Structure

The two-dimensional chemical structure of **4-Bromo-5-methoxy-2-nitroaniline** is depicted below. This visualization illustrates the arrangement of atoms and the covalent bonds that

constitute the molecule, providing a clear representation for scientific analysis.

Molecular structure of **4-Bromo-5-methoxy-2-nitroaniline**.

## Experimental Protocols

While this document does not detail specific experimental protocols, **4-Bromo-5-methoxy-2-nitroaniline** is noted as an intermediate in the synthesis of novel benzimidazole ureas. These compounds are investigated as potential inhibitors of DNA Gyrase and Topoisomerase IV, indicating their significance in the development of agents with potent antibacterial activity.<sup>[4]</sup> The synthesis and characterization of this and related compounds would typically involve standard organic chemistry techniques such as nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and infrared (IR) spectroscopy to confirm the structure and purity. Further experimental work in a drug development context would involve biological assays to determine inhibitory concentrations against target enzymes and antibacterial efficacy against various bacterial strains.

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## References

- 1. chemwhat.com [chemwhat.com]
- 2. capotchem.com [capotchem.com]
- 3. 4-bromo-5-methoxy-2-nitro-aniline 97% | CAS: 173312-36-2 | AChemBlock [achemblock.com]
- 4. 4-Bromo-5-methoxy-2-nitroaniline | 173312-36-2 [chemicalbook.com]
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